

An In-depth Guide to the Chemical Structure of Lys-Pro-AMC

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Lys-Pro-AMC, or L-Lysyl-L-prolyl-7-amino-4-methylcoumarin, is a highly specific fluorogenic substrate crucial for the study of certain protease activities. Its utility in biochemical assays stems from its unique chemical architecture, which combines a dipeptide sequence with a fluorescent reporter molecule. Upon enzymatic cleavage of the amide bond linking the dipeptide to the fluorophore, 7-amino-4-methylcoumarin (AMC) is released, resulting in a measurable fluorescent signal. This document provides a detailed examination of its chemical structure.

Core Components of Lys-Pro-AMC

The **Lys-Pro-AMC** molecule is a conjugate formed from three distinct chemical entities: the amino acid L-lysine, the amino acid L-proline, and the fluorescent compound 7-amino-4-methylcoumarin.

- L-Lysine (Lys): An essential amino acid characterized by a side chain containing a primary
 amine. This side chain gives lysine its basic properties and is a key site for post-translational
 modifications. In the context of Lys-Pro-AMC, the alpha-amino group of lysine is typically
 free, unless otherwise modified.
- L-Proline (Pro): A unique proteinogenic amino acid where the alpha-amino group is a secondary amine, forming a pyrrolidine ring. This rigid cyclic structure imposes significant conformational constraints on the peptide backbone.



 7-Amino-4-methylcoumarin (AMC): A fluorescent molecule widely used as a reporter in enzyme assays.[1][2][3] It belongs to the coumarin class of compounds and is characterized by a blue fluorescence emission.[3] Its chemical formula is C10H9NO2.[1][4]

Molecular Assembly and Linkages

The assembly of **Lys-Pro-AMC** involves the formation of two critical covalent bonds:

- Peptide Bond: The alpha-carboxyl group of L-lysine forms a peptide bond with the secondary alpha-amino group of L-proline. This creates the dipeptide Lys-Pro.
- Amide Bond: The carboxyl group of the C-terminal proline residue is linked to the amino group of 7-amino-4-methylcoumarin via an amide bond. This specific bond is the target for enzymatic hydrolysis in protease assays.

The resulting molecule possesses a free N-terminal lysine and the AMC fluorophore at the C-terminus, masked by the dipeptide.

Quantitative Molecular Data

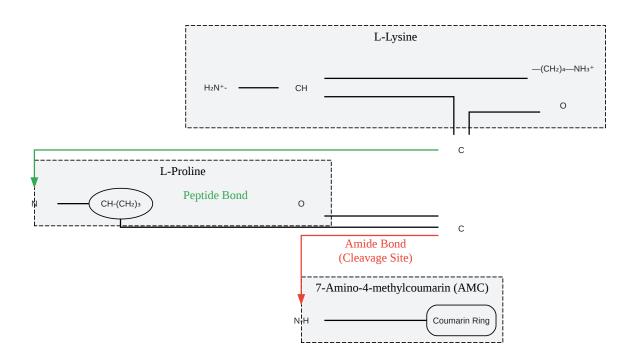
The key quantitative properties of the standard form of **Lys-Pro-AMC** are summarized in the table below. It is important to note that this compound is often supplied as a salt, such as a hydrochloride or di-trifluoroacetate (diTFA) salt, which would alter its molecular weight and formula.[5][6]

Property	Value
Molecular Formula	C21H28N4O4[7]
Molecular Weight	400.47 g/mol [7]

Chemical Structure Visualization

The following diagram illustrates the chemical structure of **Lys-Pro-AMC**, detailing the arrangement of its constituent atoms and the covalent bonds that connect them.





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Caption: Chemical structure of Lys-Pro-AMC.

Experimental Protocols and Applications

Lys-Pro-AMC is predominantly used in fluorescence-based enzyme assays to measure the activity of proteases that specifically recognize and cleave the Pro-AMC amide bond.

General Experimental Workflow:

 Reagent Preparation: A stock solution of Lys-Pro-AMC is prepared, typically in an organic solvent like DMSO, and then diluted to the final working concentration in an appropriate assay buffer.



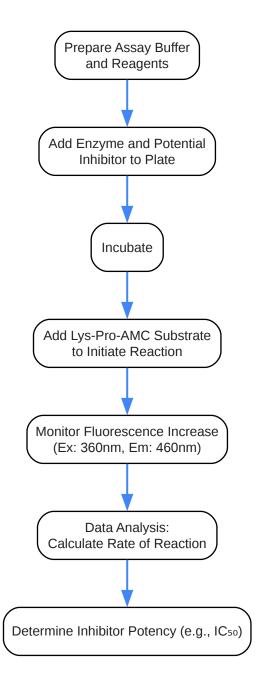




- Enzyme Reaction: The enzyme of interest is incubated with the Lys-Pro-AMC substrate in a microplate well.
- Fluorescence Measurement: The reaction is monitored over time by measuring the increase in fluorescence using a fluorometer. The excitation wavelength is typically around 350-360 nm, and the emission wavelength is around 440-460 nm.[8]
- Data Analysis: The rate of increase in fluorescence is proportional to the enzyme activity.
 This rate can be used to determine kinetic parameters such as Km and Vmax, or to screen for enzyme inhibitors.

The logical workflow for a typical enzyme inhibition assay using **Lys-Pro-AMC** is depicted below.





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Caption: Workflow for an enzyme inhibition assay.

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- To cite this document: BenchChem. [An In-depth Guide to the Chemical Structure of Lys-Pro-AMC]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1181667#what-is-the-chemical-structure-of-lys-pro-amc]

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